

Material safety data sheet (MSDS) for Chlorobenzene-4-d1

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorobenzene-4-d1

CAS No.: 13122-34-4

Cat. No.: B076840

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **Chlorobenzene-4-d1**

Introduction: Beyond the Label

Chlorobenzene-4-d1 (C₆H₄DCI) is a deuterated analogue of chlorobenzene, a common solvent and chemical intermediate. The substitution of a single protium atom with deuterium at the para-position makes it a valuable tool in mechanistic studies, metabolic fate analyses, and as an internal standard in mass spectrometry-based applications. While its chemical behavior is nearly identical to its non-deuterated counterpart, this does not diminish the necessity for rigorous safety protocols. This guide moves beyond the standard format of a Material Safety Data Sheet (MSDS) to provide researchers, scientists, and drug development professionals with a deeper, mechanistic understanding of the hazards associated with **Chlorobenzene-4-d1** and the scientific rationale behind the recommended safety procedures.

Section 1: Physicochemical Identity and Its Implications for Safety

Understanding the physical and chemical properties of a substance is the foundation of its safe handling. These are not mere data points but predictors of its behavior in the laboratory environment.

The molecular formula for **Chlorobenzene-4-d1** is C_6H_4DCl , and its CAS number is 13122-34-4.^{[1][2]} Its structure consists of a benzene ring where one hydrogen atom has been replaced by a chlorine atom, and the hydrogen atom at the para-position (position 4) has been replaced by a deuterium atom.

Table 1: Key Physicochemical Properties of Chlorobenzene-4-d1

Property	Value	Implication for Safe Handling
Molecular Weight	113.56 g/mol [1][3]	Standard for a small aromatic molecule; does not imply unusual handling needs.
Appearance	Colorless liquid[4]	Spills may be difficult to see. Good housekeeping is essential.
Boiling Point	131.7°C (269.1°F) at 760 mmHg[5]	The liquid is volatile. Operations should be conducted in a well-ventilated area or chemical fume hood to avoid inhalation of vapors.
Melting Point	-45°C (-49°F)[4]	Will be in liquid form under all standard laboratory conditions.
Flash Point	23.9°C (75°F) - closed cup[5][6]	This is a critical safety parameter. The substance is a flammable liquid.[7][8] Vapors can ignite at temperatures commonly found in laboratories. All ignition sources must be strictly controlled.
Density	1.12 g/cm ³ [5]	Denser than water. In case of a large spill near a water source, it will sink.
Vapor Pressure	11.8 mmHg at 25°C[4]	Contributes to its volatility and the presence of an inhalation hazard at room temperature.
Vapor Density	Heavier than air[9]	Vapors can accumulate in low-lying areas or poorly ventilated spaces, creating a hidden

flammable and toxic atmosphere.[10]

Solubility

Insoluble in water[4]

Do not use water to clean up spills, as it will only spread the chemical. It is miscible with fats and oils, which allows it to degrease the skin.[11]

Section 2: Hazard Identification and Toxicological Profile

Chlorobenzene-4-d1 is classified as a hazardous substance. Its primary threats are flammability, acute toxicity through inhalation, skin irritation, and long-term environmental damage.[4][7]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[7]
- H315: Causes skin irritation.[7]
- H332: Harmful if inhaled.[7]
- H411: Toxic to aquatic life with long lasting effects.[7]

Routes of Exposure and Target Organ Toxicity

The primary routes of occupational exposure are inhalation and skin contact.[12] Ingestion is less common in a laboratory setting but can occur through poor hygiene practices.

- Inhalation: Inhaling vapors can cause drowsiness, dizziness, headache, and irritation of the nose and throat.[9][11][13] High concentrations can lead to central nervous system (CNS) depression, characterized by narcosis, reduced alertness, and lack of coordination.[9][11]
- Skin Contact: The substance is a skin irritant.[9] Due to its miscibility with oils, prolonged or repeated contact can defat the skin, leading to dermatitis.[9] More significantly, it can be

absorbed through the skin, potentially leading to systemic effects.[9][11] Open wounds or irritated skin present a direct route into the bloodstream.[11]

- Eye Contact: Causes eye irritation.[9]
- Ingestion: Accidental ingestion may be harmful and can cause CNS depression and potential damage to the liver and kidneys.[9][11]
- Chronic Exposure: Long-term exposure may cause liver damage.[9][11] Workers exposed to chlorobenzene vapors for extended periods have reported symptoms like headaches, dizziness, and somnolence.[11]

The diagram below illustrates the pathways from exposure to toxicological effect.

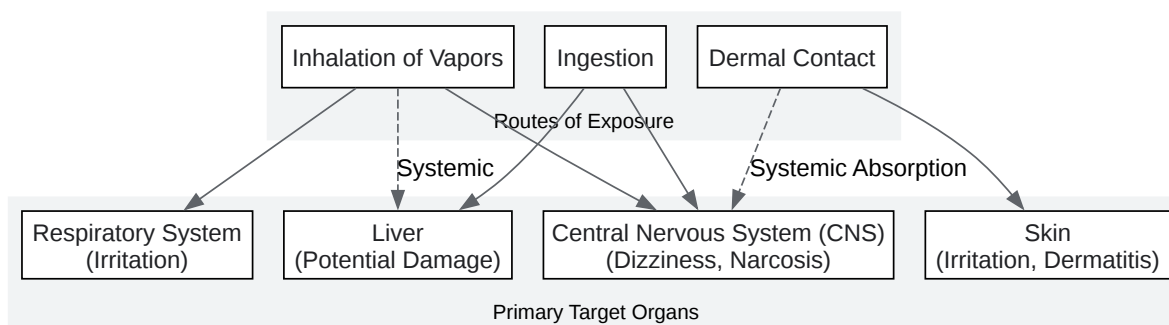


Diagram 1: Routes of Exposure and Target Organs

[Click to download full resolution via product page](#)

Caption: Routes of exposure and primary target organs.

Section 3: Proactive Safety: Handling, Storage, and Exposure Control

Safe handling of **Chlorobenzene-4-d1** is not merely reactive but proactive. It involves establishing engineering controls, adhering to strict work practices, and using appropriate

personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

The primary engineering control is to minimize the concentration of airborne vapors.

- **Chemical Fume Hood:** All work involving the transfer or use of **Chlorobenzene-4-d1** must be conducted inside a certified chemical fume hood.
- **Ventilation:** The laboratory should have adequate general ventilation. Ventilation equipment, including fans and electrical systems, must be explosion-proof and non-sparking.[9][11]
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can ignite flammable vapors, containers and receiving equipment must be grounded and bonded during transfer of the liquid.[7][9]

Personal Protective Equipment (PPE): The Last Barrier

PPE is essential but should never be a substitute for good engineering controls and safe work practices.

- **Eye/Face Protection:** Wear chemical safety goggles as a minimum.[10][11] If there is a splash hazard, a full face shield should be worn in addition to goggles.[4]
- **Hand Protection:** Wear chemical-resistant gloves.[11] Materials such as Viton or Teflon are recommended.[11] PVC gloves may also be suitable.[11] Always check the glove manufacturer's compatibility chart. Contaminated gloves must be replaced immediately and disposed of properly.[11]
- **Skin and Body Protection:** Wear a flame-retardant lab coat.[7] For larger quantities or in case of a significant splash risk, an apron and boots may be necessary.[4][11]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator with an organic vapor cartridge (Type A filter) is required.[9][11]

Protocol: Safe Handling and Transfer

- Preparation: Before starting, ensure the fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items, especially ignition sources (hot plates, open flames, non-intrinsically safe equipment).
- PPE Donning: Put on all required PPE as described above.
- Grounding: If transferring more than a small quantity, ensure the source and receiving containers are properly grounded and bonded.[14]
- Transfer: Perform the transfer slowly and carefully to minimize splashing and vapor generation. Use non-sparking tools.[7]
- Sealing: Immediately and tightly close all containers after use.[9]
- Cleanup: Clean any minor drips or contamination within the fume hood immediately.
- Post-Handling: Wash hands and face thoroughly with soap and water after handling is complete.[7] Do not eat, drink, or smoke in the work area.

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[9][11]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[9]
- Store separately from incompatible materials, especially strong oxidizing agents (e.g., nitrates, perchlorates), as this can create an ignition or explosion hazard.[11]
- Do not store in pits, basements, or other low-lying areas where vapors could accumulate.[11]

Section 4: Emergency Response Protocols

Despite the best precautions, emergencies can happen. A clear, rehearsed plan is critical to minimizing harm.

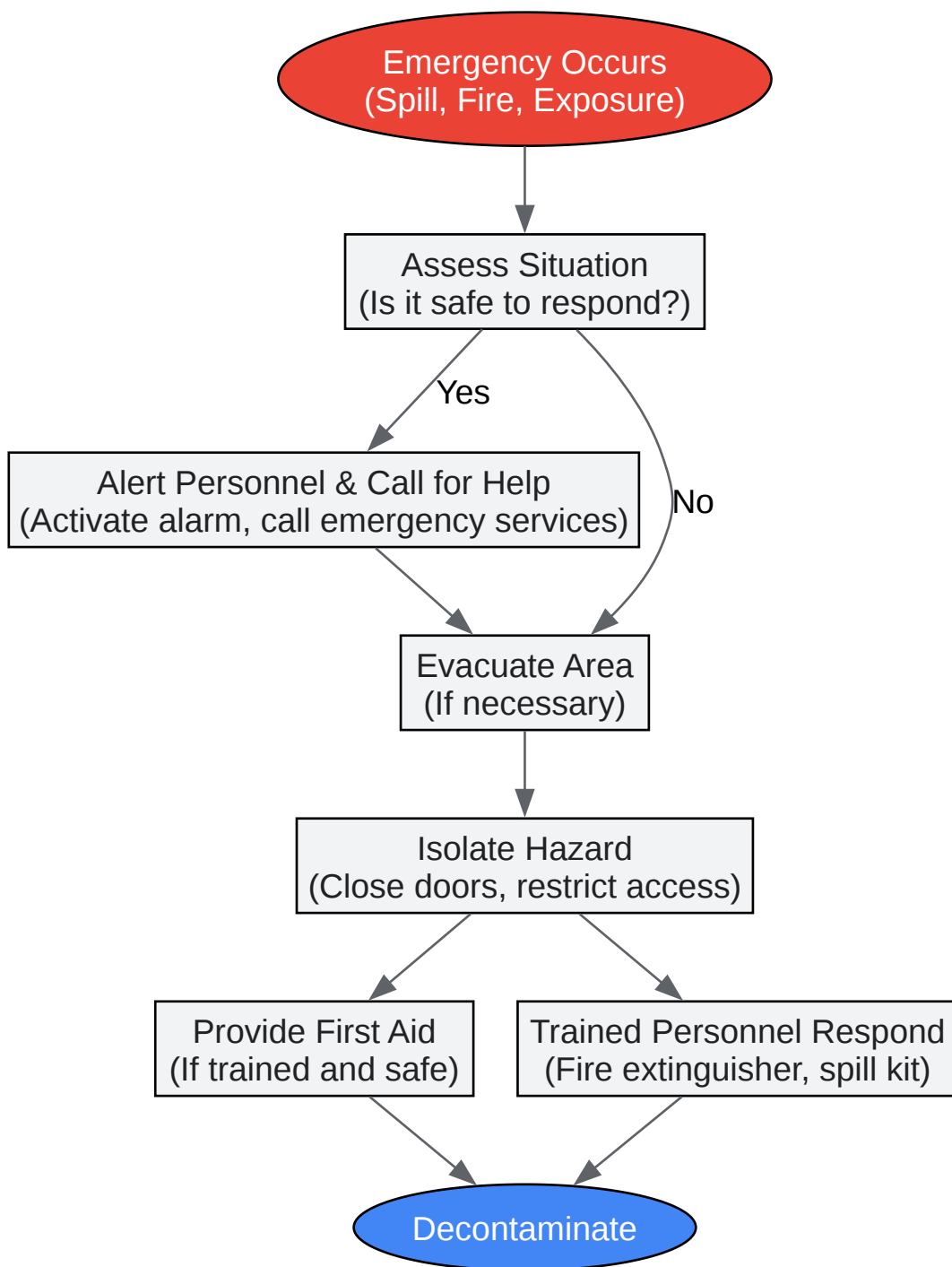


Diagram 2: General Emergency Response Flowchart

[Click to download full resolution via product page](#)

Caption: General workflow for emergency response.

First-Aid Measures

The immediate goal of first aid is to remove the substance from the victim and seek medical attention.

- Inhalation: Immediately move the person to fresh air.[9][10] If breathing is difficult or has stopped, provide artificial respiration (if trained to do so) and call for immediate medical assistance.[9]
- Skin Contact: Immediately remove all contaminated clothing.[11] Flush the affected skin area with large amounts of running water for at least 15 minutes.[9][11] Seek medical attention if irritation develops or persists.[9]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[9][11] Remove contact lenses if present and easy to do.[13] Get immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water to drink.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[9]

Fire-Fighting Protocol

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[8] [13] Water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself.[11][13]
- Specific Hazards: This is a flammable liquid. Vapors are heavier than air and can travel a considerable distance to an ignition source and flash back.[9] Containers may explode when heated.[13] Hazardous combustion products include carbon oxides, hydrogen chloride, and potentially phosgene gas.[11][13]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[9] Stay upwind and keep a safe distance.

Accidental Release Measures

- Immediate Actions: Evacuate all non-essential personnel from the area.[13] Remove all sources of ignition.[11] Ensure adequate ventilation.

- Containment: For a minor spill, contain the liquid with an inert absorbent material such as vermiculite, dry sand, or earth.[13] Do not use combustible materials like sawdust. For a major spill, cover drains and dike the area to prevent spreading.
- Cleanup: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for disposal.[8][14]
- Decontamination: Clean the affected area thoroughly. Wash the spill site with a soda solution.[11]
- Waste Disposal: All waste must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[11] The EPA hazardous waste number for chlorobenzene is U037.[8][11]

Section 5: Disposal and Ecological Considerations

Chlorobenzene-4-d1 is toxic to aquatic life and may cause long-term adverse effects in the aquatic environment.[9][11] Therefore, it must not be discharged into drains, sewers, or waterways.[10]

All waste material, including contaminated absorbents and empty containers, must be disposed of as hazardous waste. Empty containers may still contain explosive vapors and should be handled with care.[11] Puncture containers to prevent re-use and dispose of them through a licensed waste disposal company.[11]

Conclusion

The safe handling of **Chlorobenzene-4-d1** requires more than just following a list of rules; it demands a comprehensive understanding of its chemical personality—its flammability, volatility, and toxicity. By internalizing the rationale behind each safety protocol, from grounding containers to selecting the correct PPE, researchers can create a self-validating system of safety. This proactive and knowledge-based approach ensures that this valuable research tool can be used to its full potential while protecting the health of laboratory personnel and the integrity of the environment.

References

- PubChem. (n.d.). **Chlorobenzene-4-d1**. National Institutes of Health. Retrieved from [[Link](#)]
- New Jersey Department of Health. (n.d.). Hazardous Substance Fact Sheet: Chlorobenzene. Retrieved from [[Link](#)]
- Carl ROTH. (n.d.). Safety Data Sheet: Chlorobenzene. Retrieved from [[Link](#)]
- Carl ROTH. (n.d.). Safety Data Sheet: Chlorobenzene. Retrieved from [[Link](#)]
- S D Fine-Chem Limited. (n.d.). Chlorobenzene GHS Safety Data Sheet. Retrieved from [[Link](#)]
- Greenfield Global. (2015). Safety Data Sheet - Chlorobenzene. Retrieved from [[Link](#)]
- LANXESS. (n.d.). Chlorobenzene Product Safety Summary. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. alfa-chemistry.com [alfa-chemistry.com]
2. Chlorobenzene-4-d1 | CDN-D-0697-0.25G | LGC Standards [lgcstandards.com]
3. Chlorobenzene-4-d1 | C6H5Cl | CID 11297951 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. greenfield.com [greenfield.com]
5. echemi.com [echemi.com]
6. クロロベンゼン-d5 99 atom % D | Sigma-Aldrich [sigmaaldrich.com]
7. sigmaaldrich.com [sigmaaldrich.com]
8. fishersci.com [fishersci.com]
9. uwaterloo.ca [uwaterloo.ca]
10. carloth.com [carloth.com]
11. datasheets.scbt.com [datasheets.scbt.com]

- [12. lanxess.com \[lanxess.com\]](https://lanxess.com)
- [13. nj.gov \[nj.gov\]](https://nj.gov)
- [14. aarti-industries.com \[aarti-industries.com\]](https://aarti-industries.com)
- To cite this document: BenchChem. [Material safety data sheet (MSDS) for Chlorobenzene-4-d1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076840/docs#material-safety-data-sheet-msds-for-chlorobenzene-4-d1\]](https://www.benchchem.com/product/b076840/docs#material-safety-data-sheet-msds-for-chlorobenzene-4-d1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

